

Storage Specifications for Thioquinapiperifil Dihydrochloride

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Compound Focus: Thioquinapiperifil

CAS No.: 220060-39-9

Cat. No.: S545254

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The table below summarizes the storage recommendations found in the search results.

Form	Recommended Temperature	Atmosphere & Light	Source
Powder	-20°C [1] [2] or 2-8°C (refrigerator) [3] [4]	Inert atmosphere, protect from light & moisture [1] [4]	
Solution (in DMSO)	-80°C [5] [1]	Sealed storage, away from moisture and light [5]	

Handling and Safety Procedures

For safe handling in the laboratory, please adhere to the following precautions based on the safety data:

- **Personal Protective Equipment (PPE):** Wear safety goggles, protective gloves, and impervious clothing. Use suitable respiratory protection, especially if there is a risk of dust or aerosol formation [6].
- **Handling Precautions:** Avoid inhalation, and contact with skin and eyes. Do not eat, drink, or smoke in the area where the substance is handled. Use only in a well-ventilated area [6].
- **First Aid Measures:**
 - **Eye contact:** Flush immediately with large amounts of water and seek medical attention.
 - **Skin contact:** Rinse thoroughly with water. Remove contaminated clothing and call a physician.

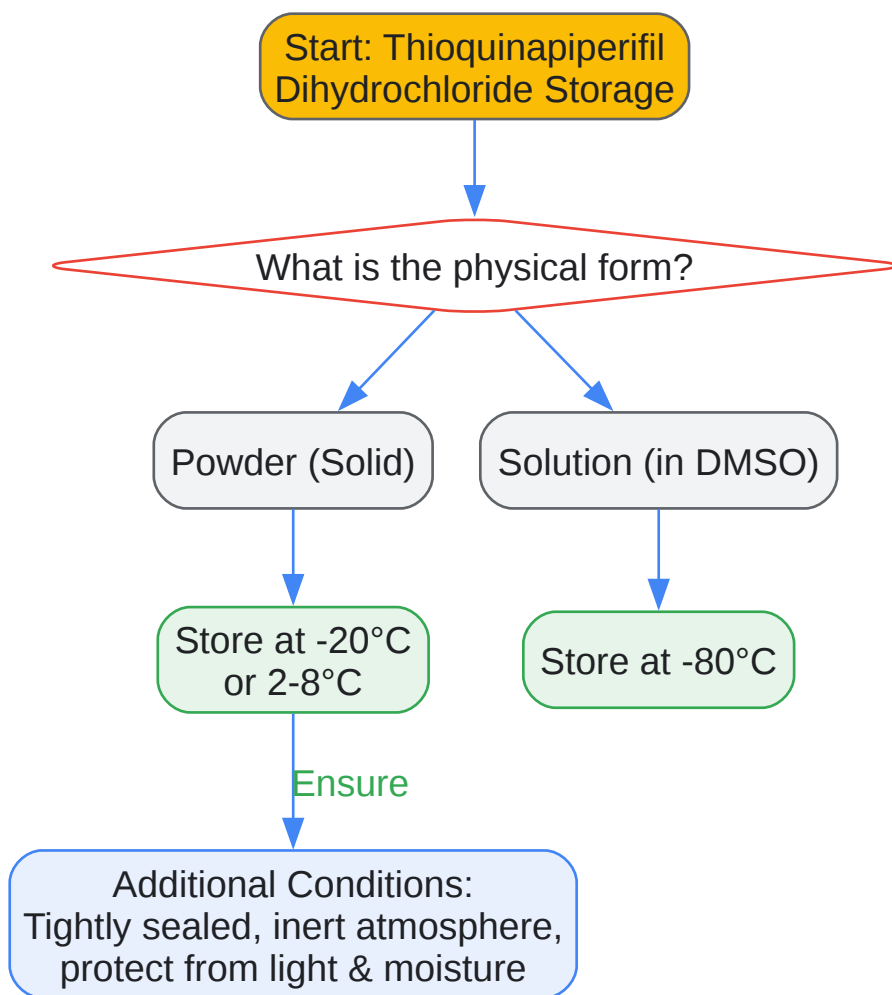
- **Ingestion:** Wash out the mouth with water. **Do not induce vomiting** and call a doctor [6].

Troubleshooting Guide

Here are answers to some common questions you might encounter during your experiments.

- **Q: What is the solubility of Thioquinapiperifil dihydrochloride for preparing stock solutions?**
 - **A:** It is soluble in DMSO. Supplier data indicates a solubility of at least **112.5 mg/mL (215.7 mM)** [2], with another source suggesting **125 mg/mL (239.69 mM)** [5]. Always use freshly opened DMSO for preparing stock solutions as it is hygroscopic [5].
- **Q: How should I store working solutions and what is the compound's stability?**
 - **A:** According to one supplier, a working solution for *in vivo* studies (e.g., in a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline) should be prepared freshly and used immediately [2]. For *in vitro* applications, one protocol recommends that solutions in DMSO can be stored at -80°C for 6 months or at -20°C for 1 month in a sealed container away from moisture and light [5].
- **Q: What are the main hazards associated with this compound?**
 - **A:** The safety data sheet classifies the compound as **Harmful if swallowed (H302)** and **Very toxic to aquatic life with long-lasting effects (H410)** [6].

To help visualize the decision-making process for storage, you can refer to the following workflow:



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Important Pre-Experimental Notes

- **Verify Specifics:** Storage conditions can vary between suppliers and batches. **Always check the Certificate of Analysis (COA)** provided with your specific product lot for the most accurate and lot-specific storage guidance [4] [7].
- **Stability First:** Improper storage can lead to compound degradation, which may compromise your experimental results. Ensuring adherence to these guidelines is crucial for data integrity.

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References

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[<https://www.smolecule.com/products/b545254#thioquinapiperifil-storage-temperature>]

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